

Safeguarding Your Research: A Comprehensive Guide to Handling Ozagrel

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Compound of Interest

Compound Name: Ozagrel

Cat. No.: B000471

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This document provides essential safety and logistical information for the handling of **Ozagrel**, a potent and selective inhibitor of thromboxane A2 (TXA2) synthase. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a compliant laboratory environment.

Immediate Safety Protocols

Prior to handling **Ozagrel**, it is imperative to be familiar with the appropriate personal protective equipment (PPE) and emergency procedures.

Personal Protective Equipment (PPE)

All personnel handling **Ozagrel** must use the following minimum PPE^[1]:

PPE Category	Specification
Eye/Face Protection	Safety glasses or goggles, tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[2] A face-shield may also be appropriate.
Skin Protection	Chemical-resistant gloves (nitrile or neoprene).[1] Gloves must be inspected prior to use and disposed of after contamination in accordance with laboratory practices.[2] A protective suit or laboratory coat is also required.[1][3]
Respiratory Protection	For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask is recommended.[2][4] In general, respiratory protection is not required if handled in a well-ventilated area.[2]

Emergency Procedures

In the event of exposure, follow these procedures immediately[1]:

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention.
Skin Contact	Wash the affected area thoroughly with soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[5]
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Operational Plan for Safe Handling

A systematic approach to handling **Ozagrel** from receipt to disposal minimizes risks.

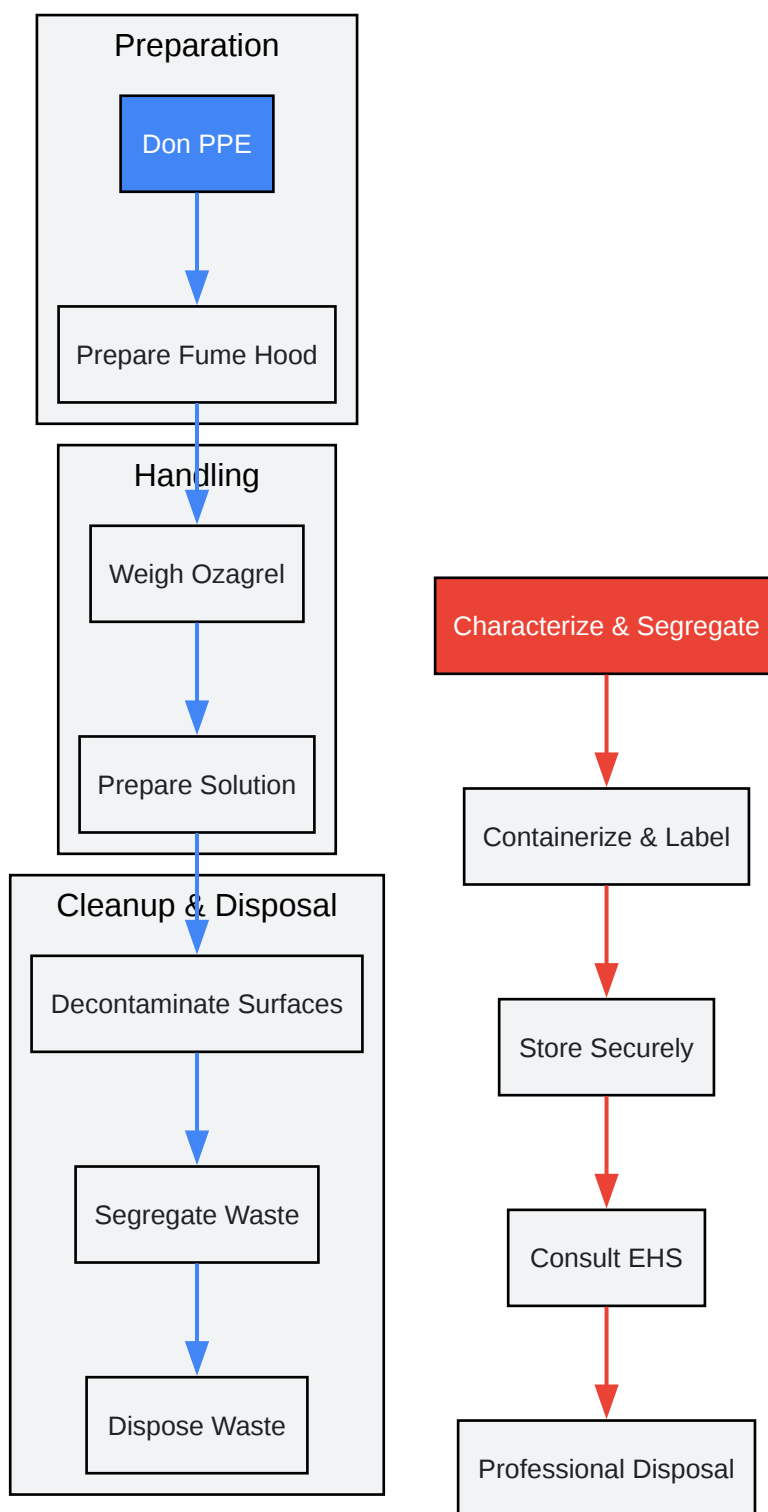
Engineering Controls

Handle **Ozagrel** in a well-ventilated area.^[1]^[6] Whenever possible, use a chemical fume hood to prevent the inhalation of dust or aerosols.^[1] Ensure safety showers and eye wash stations are readily accessible.^[3]

Handling and Storage

Avoid contact with skin, eyes, and clothing.^[3] Prevent the formation and dispersion of dust.^[3]^[7] Wash hands and face thoroughly after handling.^[3] Store **Ozagrel** in a tightly closed container in a cool, shaded, and dry area.^[3] It is incompatible with strong oxidizing agents.^[2]^[3]

The following diagram outlines the standard workflow for safely handling **Ozagrel** in a laboratory setting.



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